

Stability of Cyclobutylmethyl Methanesulfonate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Cyclobutanemethanol,
methanesulfonate*

CAS No.: 63659-30-3

Cat. No.: B12095798

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Introduction

Cyclobutylmethyl methanesulfonate is a sulfonate ester that serves as a reactive intermediate in organic synthesis, particularly in the introduction of the cyclobutylmethyl moiety. As with many reactive compounds, its stability during storage and handling is a critical parameter that can influence the success of synthetic procedures, the purity of the final product, and the safety of the laboratory environment. This guide provides a comprehensive overview of the factors influencing the stability of cyclobutylmethyl methanesulfonate, drawing upon established principles of organic chemistry and data from related methanesulfonate esters. We will delve into potential degradation pathways, recommend storage and handling protocols, and outline analytical methods for stability assessment. This document is intended for researchers, scientists, and professionals in drug development who handle or synthesize this and similar reactive intermediates.

Chemical and Physical Properties

Understanding the inherent chemical and physical properties of cyclobutylmethyl methanesulfonate is fundamental to predicting its stability.

Property	Value/Description	Source
Molecular Formula	C6H12O3S	[1]
Molecular Weight	164.22 g/mol	[1]
Appearance	Expected to be a liquid	Inferred from similar compounds like methyl methanesulfonate[2]
Solubility	Likely soluble in organic solvents	General property of similar small organic molecules

The key functional group is the methanesulfonate (mesylate) ester. The sulfur atom in the mesylate group is highly electrophilic, making the ester an excellent leaving group in nucleophilic substitution reactions. This reactivity is the basis for its synthetic utility but also the primary reason for its potential instability.

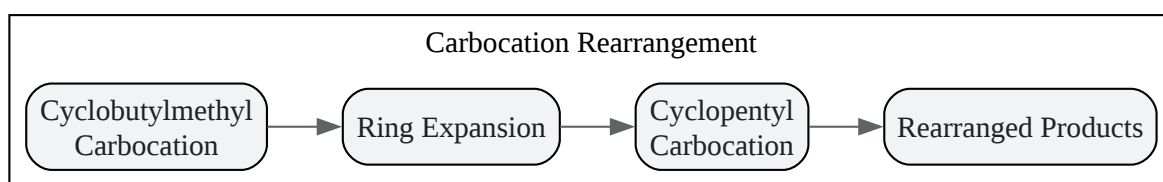
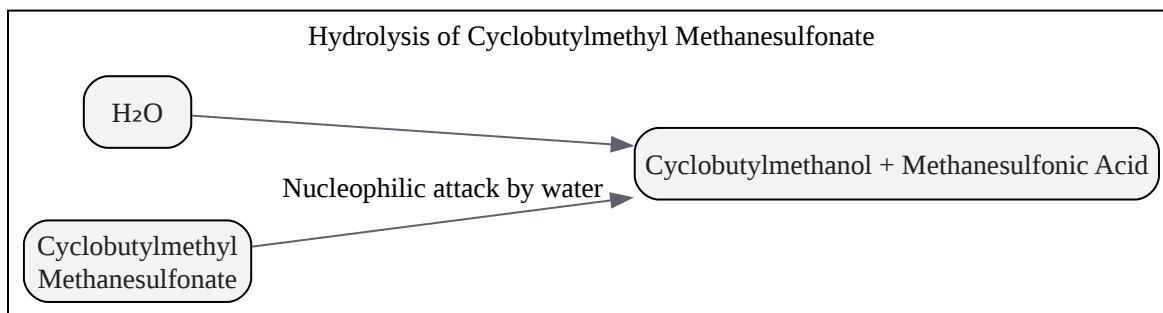
Potential Degradation Pathways

The stability of cyclobutylmethyl methanesulfonate is primarily threatened by two key degradation pathways: hydrolysis and rearrangement.

Hydrolysis

In the presence of water, cyclobutylmethyl methanesulfonate can undergo hydrolysis to form cyclobutylmethanol and methanesulfonic acid. This reaction is catalyzed by both acid and base.

Mechanism of Hydrolysis:



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Caption: Potential rearrangement of the cyclobutylmethyl carbocation.

This rearrangement can be followed by reaction with any available nucleophile (e.g., water, other solvent molecules, or the methanesulfonate anion) to yield a mixture of products. This pathway is more likely to occur under conditions that favor carbocation formation, such as in polar, non-nucleophilic solvents or in the presence of Lewis acids.

Recommended Storage and Handling

Given the reactivity of cyclobutylmethyl methanesulfonate, stringent storage and handling procedures are necessary to maintain its integrity.

Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Cool to refrigerated (2-8 °C)	To minimize the rate of decomposition reactions. [3]
Atmosphere	Inert atmosphere (e.g., argon or nitrogen)	To exclude moisture and oxygen, which can promote hydrolysis and oxidative degradation.
Container	Tightly sealed, opaque glass container	To prevent exposure to moisture and light. [3][4] [5]Light sensitivity has been noted for some methanesulfonates. [3]
Location	Dry, well-ventilated area away from incompatible materials	To prevent accidental contact with substances that could accelerate decomposition. [4] [5]

Incompatible Materials

To prevent accelerated degradation, cyclobutylmethyl methanesulfonate should be stored away from:

- Strong oxidizing agents [3][4]* Strong acids [3][4]* Strong bases [3][4]* Water/moisture [6][7]

Analytical Methods for Stability Assessment

A robust stability-indicating analytical method is crucial for assessing the purity of cyclobutylmethyl methanesulfonate and for monitoring its degradation over time.

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are the most suitable techniques for this purpose.

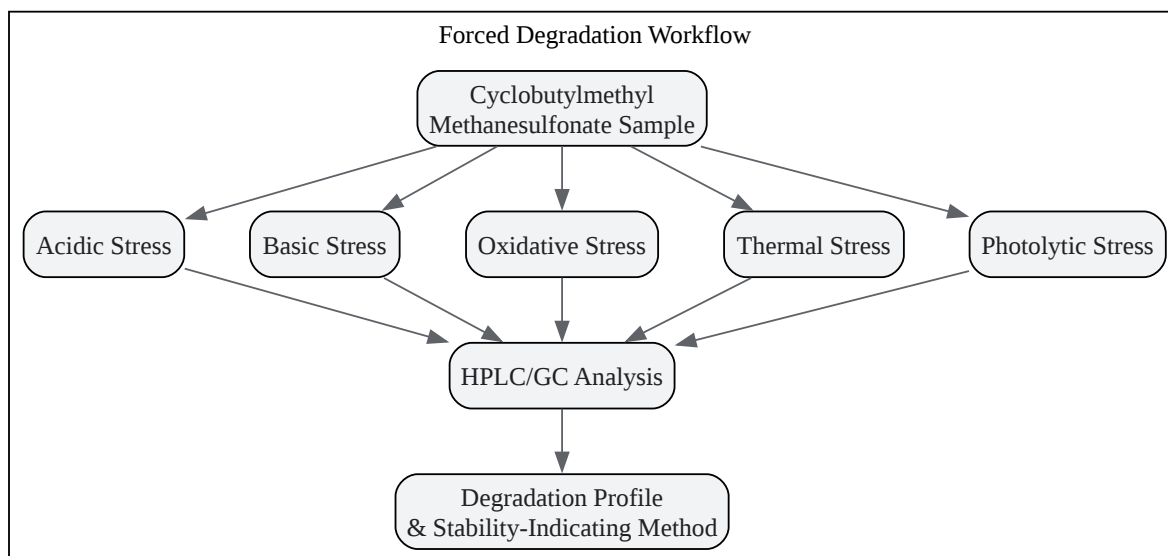
- HPLC with UV or Mass Spectrometric (MS) Detection: A reverse-phase HPLC method can be developed to separate the parent compound from its potential degradants, such as cyclobutylmethanol and rearranged byproducts. MS detection provides the added advantage of identifying unknown degradation products.
- GC with Flame Ionization (FID) or MS Detection: GC is particularly useful for detecting volatile impurities and degradation products. Derivatization may be necessary for non-volatile degradants. GC-MS is a powerful tool for the determination of alkyl sulfonate impurities. [6][8]

Forced Degradation Studies

To understand the degradation profile of cyclobutylmethyl methanesulfonate and to develop a stability-indicating analytical method, forced degradation (stress testing) studies should be performed.

Experimental Protocol for Forced Degradation:

- Preparation of Stock Solution: Prepare a stock solution of cyclobutylmethyl methanesulfonate in a suitable solvent (e.g., acetonitrile).
- Stress Conditions: Subject aliquots of the stock solution to the following conditions:
 - Acidic Hydrolysis: 0.1 M HCl at 60 °C for 24 hours.
 - Basic Hydrolysis: 0.1 M NaOH at room temperature for 4 hours.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Heat the solid material at 80 °C for 48 hours.
 - Photolytic Degradation: Expose the solution to UV light (e.g., 254 nm) for 24 hours.
- Analysis: Analyze the stressed samples by the developed HPLC or GC method.
- Peak Purity Analysis: Perform peak purity analysis (e.g., using a photodiode array detector for HPLC) to ensure that the chromatographic peak of the parent compound is free from co-eluting degradants.



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Caption: Workflow for forced degradation studies.

Synthesis and Potential Impurities

The stability of cyclobutylmethyl methanesulfonate can also be influenced by impurities introduced during its synthesis. A common synthetic route involves the reaction of cyclobutylmethanol with methanesulfonyl chloride in the presence of a base (e.g., triethylamine).

Potential impurities that could affect stability include:

- Unreacted Cyclobutylmethanol: Can react with the product under certain conditions.
- Methanesulfonic Acid: If the base is not effectively quenched, the presence of this strong acid can catalyze degradation.
- Triethylamine Hydrochloride: The salt byproduct should be effectively removed.

The formation of methanesulfonate esters as impurities in pharmaceutical processes, particularly when alcohols are used as solvents with sulfonic acids, is a well-documented concern due to their potential genotoxicity. [6][7][8][9][10] However, this formation is generally a slow and thermodynamically unfavorable reaction that requires strongly acidic conditions. [6][7][10] The presence of a base, as is common in the synthesis of sulfonate esters, should minimize the formation of such impurities. [6][7]

Conclusion

While specific stability data for cyclobutylmethyl methanesulfonate is not readily available in the public domain, a thorough understanding of its chemical structure and the known behavior of related methanesulfonate esters allows for a robust assessment of its stability profile. The primary degradation pathways are likely to be hydrolysis and carbocation-mediated rearrangement. To ensure the quality and reactivity of this important synthetic intermediate, it is imperative to store it under cool, dry, and inert conditions, away from incompatible materials. A well-designed stability testing program, including forced degradation studies and the use of appropriate analytical methods, is essential for any researcher or organization utilizing cyclobutylmethyl methanesulfonate.

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